

3-Bromo-2-chlorobenzoyl Chloride: Technical Handling & Application Guide

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Compound of Interest

Compound Name: 3-Bromo-2-chlorobenzoyl chloride

Cat. No.: B12335586

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Executive Summary

3-Bromo-2-chlorobenzoyl chloride (CAS: 21900-59-4) is a high-value electrophilic building block used extensively in the synthesis of polysubstituted heterocyclic pharmacophores.^[1] Its utility stems from its orthogonal reactivity profile: the highly reactive acid chloride moiety allows for immediate derivatization (amide/ester formation), while the ortho-chloro and meta-bromo substituents provide distinct handles for subsequent transition-metal catalyzed cross-coupling (e.g., Suzuki-Miyaura, Buchwald-Hartwig).

This guide moves beyond standard Safety Data Sheet (SDS) parameters to provide a mechanistic understanding of the compound's hazards, stability, and operational protocols required for high-fidelity drug discovery workflows.

Physiochemical Identity & Profile

Scientific Integrity Note: The specific substitution pattern (3-Br, 2-Cl) creates steric crowding around the carbonyl center, potentially retarding hydrolysis rates compared to non-hindered benzoyl chlorides, but increasing the stability of the resulting amides against enzymatic degradation.

Property	Data Specification
IUPAC Name	3-Bromo-2-chlorobenzoyl chloride
CAS Number	21900-59-4
Molecular Formula	C ₇ H ₃ BrCl ₂ O
Molecular Weight	253.91 g/mol
Physical State	Solid (Low melting point) or Oil (depending on purity/temp)
Boiling Point	~280–285°C (Predicted at 760 mmHg)
Density	~1.8 g/cm ³
Solubility	Soluble in DCM, THF, Toluene; Reacts violently with water
Storage Condition	Inert atmosphere (Argon/Nitrogen), 2–8°C

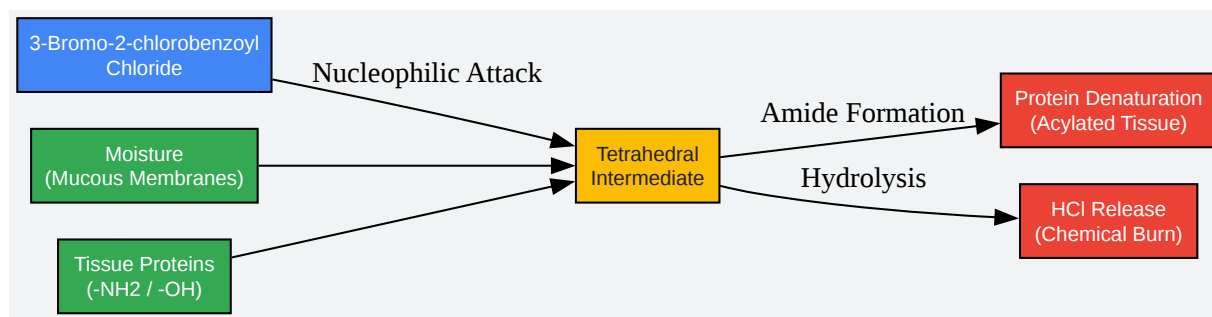
Hazard Mechanics: The Acylation Pathway

Unlike simple irritants, **3-Bromo-2-chlorobenzoyl chloride** causes damage via irreversible chemical modification of biological tissue. It acts as a potent acylating agent.^[2] Upon contact with mucous membranes (eyes, lungs), it reacts with nucleophilic residues (amines, hydroxyls) on proteins.

Mechanism of Action^[4]^[5]^[6]

- **Acylation:** The electrophilic carbonyl carbon attacks tissue proteins, forming stable amide bonds that denature the protein.
- **Acid Release:** The leaving group (Chloride) combines with moisture to generate Hydrochloric Acid (HCl), causing secondary chemical burns.

Visualization: Acylation & Hydrolysis Toxicity Pathway



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Caption: Figure 1. Dual-mode toxicity mechanism involving protein acylation and acid hydrolysis.

Operational Handling & Engineering Controls

Core Directive: Due to the lachrymatory nature of benzoyl chlorides, all operations must be performed in a certified chemical fume hood.

Anhydrous Handling Protocol

To maintain reagent integrity (purity >97%), moisture exclusion is critical. Hydrolysis converts the acid chloride back to the parent benzoic acid (3-bromo-2-chlorobenzoic acid), which is unreactive in nucleophilic substitutions without re-activation.

- Vessel Prep: Flame-dry glassware under vacuum; backfill with Argon.
- Transfer: Use positive pressure cannulation for liquids or rapid addition via powder funnel under inert gas flow for solids.
- Solvents: Use anhydrous DCM or THF (dried over molecular sieves).

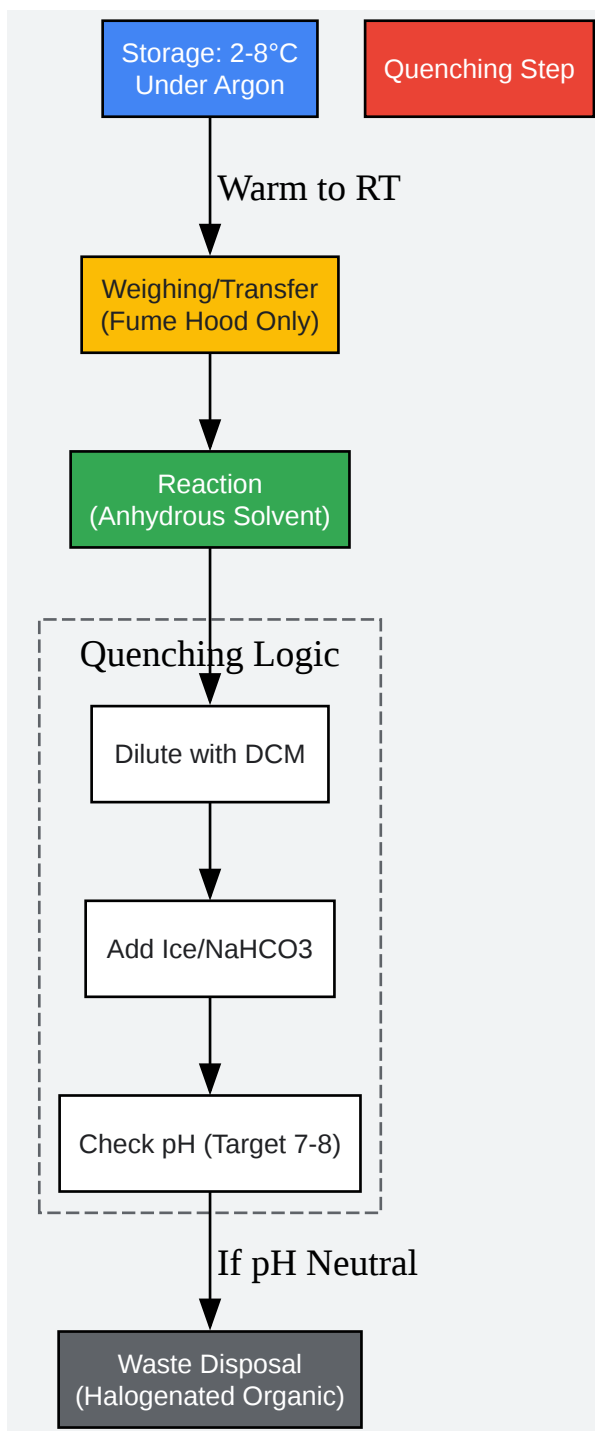
Safe Quenching Protocol (Self-Validating System)

Never add water directly to the neat compound. The exotherm can cause "bumping" and aerosolization of acidic mists.

Validated Quench Workflow:

- Dilution: Dilute the reaction mixture with an inert solvent (e.g., Toluene or DCM).
- Cooling: Cool to 0°C.
- Neutralization: Add a mixture of saturated aqueous NaHCO_3 and ice slowly. The evolution of CO_2 gas serves as a visual indicator of quenching progress.
- Verification: Test pH of the aqueous layer (Target pH 7-8).

Visualization: Safe Handling Workflow



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Caption: Figure 2. Operational workflow ensuring moisture exclusion and controlled exothermic quenching.

Synthetic Utility in Drug Discovery[7][8]

This compound is not merely a reagent; it is a scaffold enabler.

- **Pharmacophore Construction:** The acid chloride is typically reacted with amines to form benzamides.
- **Sequential Functionalization:**
 - **Step 1 (Acylation):** Reaction at C-1 (COCl) to anchor the scaffold.
 - **Step 2 (Suzuki Coupling):** The C-3 Bromine is more reactive toward Pd-catalyzed oxidative addition than the C-2 Chlorine (due to bond strength differences: C-Br < C-Cl). This allows selective arylation at the 3-position.
 - **Step 3 (Cyclization):** The C-2 Chlorine can be displaced in S_NAr reactions (if the ring is sufficiently electron-poor) or utilized in secondary cross-couplings to close heterocyclic rings like quinazolinones.

Emergency Response

Scenario	Immediate Action	Rationale
Inhalation	Evacuate to fresh air. Administer oxygen if breathing is labored.	Minimizes pulmonary edema from HCl gas.
Skin Contact	Do not wipe. Wash with PEG 400 (if available) or copious water for 15 min.	Wiping drives the chemical deeper into pores.
Eye Contact	Rinse continuously with water/saline for 30 min. Lift eyelids.[3]	Corrosive damage is rapid; dilution is the only remedy.
Spill (<10g)	Cover with dry lime or soda ash. Scoop into dry container.	Neutralizes acidity without generating excessive heat/gas.

References

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